

# comparing XML with JSON for scientific data storage and exchange

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: XML 4

Cat. No.: B1177179

[Get Quote](#)

## XML vs. JSON: A Comparative Guide for Scientific Data

In the realm of scientific research and drug development, the effective storage and exchange of data are paramount. The choice of data format can significantly impact efficiency, interoperability, and the ability to derive meaningful insights. This guide provides an objective comparison of two widely used data formats, XML (eXtensible Markup Language) and JSON (JavaScript Object Notation), to help researchers, scientists, and drug development professionals make informed decisions for their specific needs.

### At a Glance: Key Differences

Feature	XML (eXtensible Markup Language)	JSON (JavaScript Object Notation)
Structure	Tree structure with tags, attributes, and content	Key-value pairs and ordered lists (arrays)
Verbosity	More verbose due to opening and closing tags	Less verbose, resulting in smaller file sizes
Readability	Generally human-readable, but can be complex	More concise and often easier for humans to read
Schema	Strong, with mature standards like DTD and XSD	Lighter-weight schema validation with JSON Schema
Parsing	Requires a dedicated XML parser	Can be parsed by a standard JavaScript function
Data Types	Supports a wide range of data types, including namespaces	Supports strings, numbers, booleans, arrays, and objects
Use Cases	Document-centric data, complex data with metadata, legacy systems	REST APIs, web services, configuration files, modern applications

## Performance Benchmarks: A Quantitative Look

The choice between XML and JSON often comes down to performance considerations, especially when dealing with large scientific datasets. Several studies have benchmarked these formats, and the results consistently show JSON's advantage in terms of file size and processing speed for many common operations.

## Data Transmission: File Size and Response Time

A comparative study analyzing data retrieval from a web API highlights the impact of format choice on response size and time. The experiment involved sending GET requests to a server and measuring the size of the received data and the time taken for the response.

Experimental Protocol: Web API Performance Test

- Objective: To compare the response size and response time for equivalent datasets formatted in XML and JSON.
- Setup: A web API was developed using the PHP framework Laravel. The API retrieved data from a database and returned it in either XML or JSON format. The Postman API development environment was used to send requests and measure performance.
- Methodology:
  - GET requests were sent to the API endpoint for varying numbers of data records (1,000, 5,000, and 10,000).
  - The response body size (in kilobytes) and the total response time (in seconds) were recorded for both XML and JSON formats.
  - The experiment was repeated with gzip compression enabled on the server to assess its impact.
- Metrics:
  - Response Size (KB)
  - Response Time (s)

Results:

Table 1: Response Size Comparison (GET Method without GZIP Compression)[1]

Number of Items	JSON Response Size (KB)	XML Response Size (KB)	XML Size Increase (%)
1,000	281	337	19.93%
5,000	1402	1689	20.47%
10,000	2805	3205	14.26%

Table 2: Response Time Comparison (GET Method without GZIP Compression)[1]

Number of Items	JSON Response Time (s)	XML Response Time (s)
1,000	0.49	1.03
5,000	2.13	5.21
10,000	4.32	14.23

The results clearly indicate that for the same dataset, XML files are consistently larger, and the time required to receive and process the data is significantly longer compared to JSON.[1]

## Data Serialization and Deserialization

The efficiency of converting in-memory objects to a serial format (marshalling) and back (unmarshalling) is critical for application performance. A benchmark using the Caliper framework provides insights into these processes.

### Experimental Protocol: Java Object Serialization Benchmark

- Objective: To measure and compare the performance of marshalling and unmarshalling Java objects to and from XML and JSON formats.
- Setup: The Caliper open-source framework was used to conduct the benchmarks. The Jackson API was used for JSON processing, and standard Java libraries were used for XML. The experiment was run on a Java Virtual Machine (JVM).
- Methodology:
  - A simple Java object with string and numerical data types was used as the test data.
  - The benchmark measured the time taken to convert the Java object into a stream of data (marshalling) and to reconstruct the object from the data stream (unmarshalling).
  - The size of the resulting data stream and the memory footprint during runtime were also measured.
  - The benchmark was run for 100 sample sets for each experiment to ensure normalized results.

- Metrics:
  - Marshalling/Unmarshalling Time (nanoseconds)
  - Stream Size (bytes)
  - Memory Footprint (bytes)

Results:

Table 3: Serialization and Deserialization Performance[2]

Metric	JSON	XML
Stream Size (bytes)	137	279
Marshalling Time (ns)	11,614	23,591
Unmarshalling Time (ns)	13,880	43,595
Memory Footprint (Marshalling)	3,312	22,128
Memory Footprint (Unmarshalling)	5,840	7,040

The benchmark demonstrates that JSON consistently outperforms XML in marshalling and unmarshalling times, resulting in a smaller memory footprint and a more compact data stream. [2]

## Logical Comparison and Use Cases

Beyond pure performance, the logical structure and features of each format dictate their suitability for different scientific data applications.

Logical comparison of XML and JSON features and use cases.

## When to Choose XML

XML's strengths lie in its ability to enforce strict data structures and its capacity for rich metadata.

- **Complex, Hierarchical Data with Metadata:** For datasets that require detailed annotations, attributes, and namespaces, such as in genomics or complex clinical trial data, XML's structure is highly beneficial. Various scientific disciplines have developed XML-based standards, like Chemical Markup Language (CML) for chemistry.[3]
- **Data Validation and Integrity:** When data integrity is critical, XML's mature schema technologies (DTD and XSD) provide a robust mechanism for validating the structure and data types.[4]
- **Legacy Systems:** In environments with established XML-based systems and workflows, maintaining compatibility is often a primary concern.

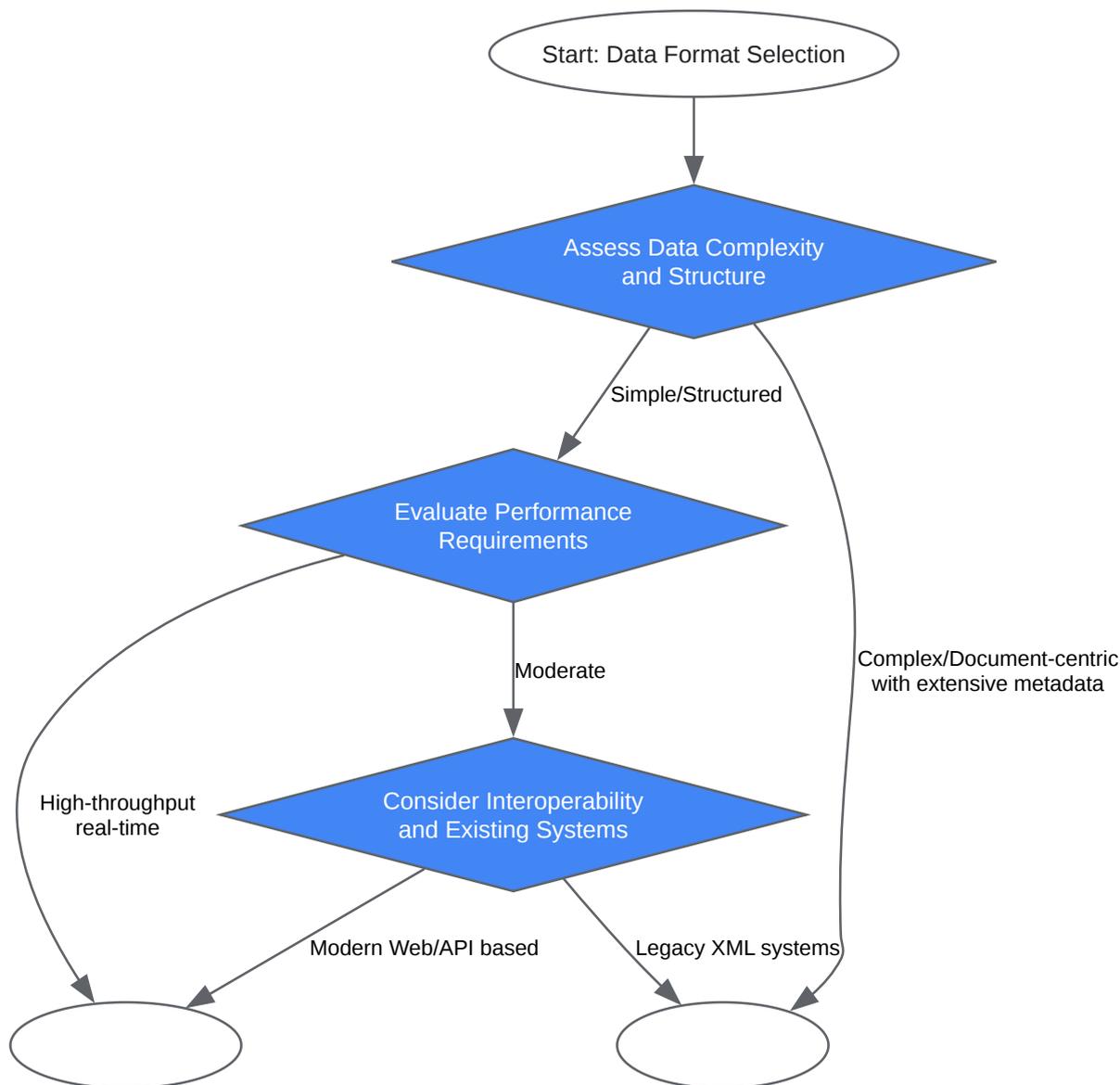
## When to Choose JSON

JSON's simplicity and performance advantages make it a strong contender for many modern scientific applications.

- **Web-Based Data Exchange and APIs:** For exchanging data between web servers and client applications, such as a laboratory information management system (LIMS) and a web-based electronic lab notebook (ELN), JSON is the de facto standard due to its lightweight nature and native support in JavaScript.[1][5]
- **High-Throughput Data Processing:** In scenarios involving the rapid generation and processing of large volumes of structured data, such as from high-throughput screening or next-generation sequencing, JSON's faster parsing and smaller footprint can significantly improve performance.
- **Machine Learning and Data Science:** JSON is widely used in data science for storing and exchanging datasets, configuring machine learning models, and logging experiment metadata.[6]

## Experimental Workflow for Format Selection

The process of selecting the appropriate data format for a scientific project can be structured as a logical workflow.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thesai.org [thesai.org]
- 2. ijcsn.org [ijcsn.org]
- 3. JSON parsing 10x faster than XML parsing | Microsoft Community Hub [techcommunity.microsoft.com]
- 4. ghanshani.com [ghanshani.com]
- 5. cs.montana.edu [cs.montana.edu]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [comparing XML with JSON for scientific data storage and exchange]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177179#comparing-xml-with-json-for-scientific-data-storage-and-exchange]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)